

Technical Support Center: Celiprolol Hydrochloride Formulation & Delivery

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Compound of Interest

Compound Name: (S)-(-)-Celiprolol Hydrochloride

CAS No.: 102293-39-0

Cat. No.: B030008

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Status: Operational Lead Scientist: Senior Application Specialist Topic: Oral Administration in Preclinical Animal Models (Murine/Canine)

Physicochemical Profile & Solubility

Before attempting formulation, understand the molecule's behavior. Celiprolol HCl is a hydrophilic

-selective antagonist with partial

-agonist activity. Unlike lipophilic beta-blockers (e.g., propranolol), it does not readily cross the blood-brain barrier, which is critical for study design.

Key Parameters

Parameter	Value / Characteristic	Impact on Formulation
Solubility (Water)	~83 mg/mL (Freely Soluble)	Excellent for aqueous gavage or drinking water.
pKa	~4.4 (Acidic) & ~9.6 (Basic)	pH-dependent solubility. Stable in neutral to slightly acidic media.
LogP	Low (Hydrophilic)	Poor CNS penetration; rapid renal elimination.
Stability	Light Sensitive	CRITICAL: Protect stock and drinking water bottles from light (amber bottles/foil).
Incompatibility	Citrus/Flavonoids (Naringin)	WARNING: Do not use citrus juices for taste masking. They inhibit OATP1A2, drastically reducing absorption.

Formulation Protocols (The "How-To")

Protocol A: Standard Aqueous Solution (Gavage/Drinking Water)

Best for: Acute PK studies or chronic ad libitum dosing in vEDS models.

Materials:

- Celiprolol HCl powder
- Sterile Water for Injection (SWFI) or Deionized Water
- Optional: Sucrose (1-2% w/v) for palatability (See Troubleshooting)

Procedure:

- Calculate: Determine total mass required based on concentration (typically 1–10 mg/mL for stock).

- Weigh: Weigh Celiprolol HCl into a chemically resistant weigh boat.
- Dissolve: Add 80% of the final volume of water. Vortex for 30–60 seconds. The powder should dissolve rapidly.
- Adjust (Optional): Check pH. It should be near neutral. If highly acidic, buffer with PBS, but watch for salt precipitation.
- QS: Bring to final volume with water.
- Sterilize: Filter through a 0.22 μm PES membrane if using for long-term stock.
- Storage: Store at 4°C in amber glass. Stability: ~7 days at 4°C.

Protocol B: Viscous Suspension (Vehicle-Assisted)

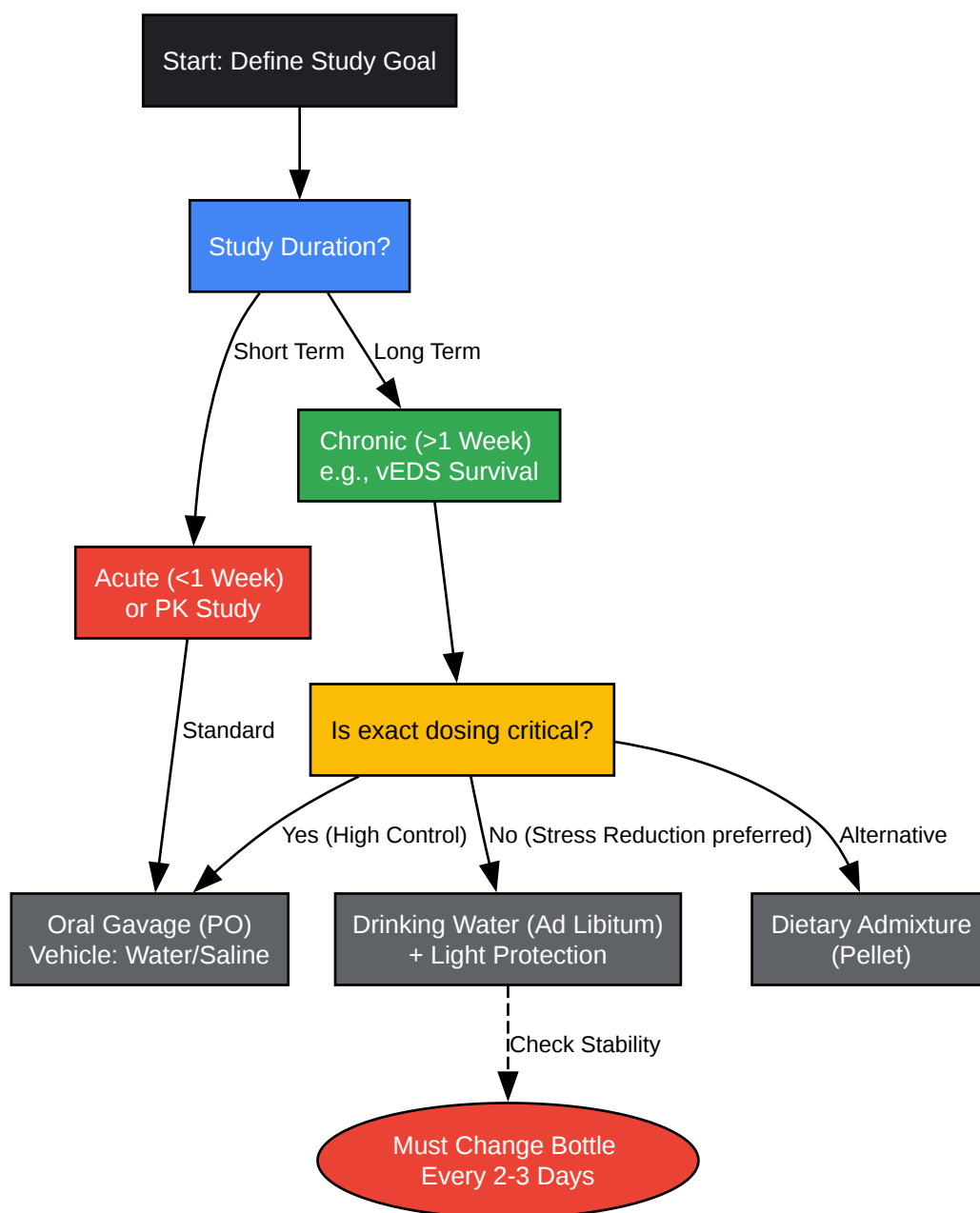
Best for: High-dose toxicology studies where concentration >100 mg/mL is required.

Vehicle: 0.5% Methylcellulose (MC) or 0.5% Carboxymethylcellulose (CMC). Procedure:

- Heat 1/3 of the water to 80°C. Disperse MC/CMC powder.
- Add remaining cold water to hydrate the polymer.
- Add Celiprolol HCl powder slowly while stirring.
- Result: A uniform suspension that prevents settling during gavage.

Dosing Strategy & Decision Logic

Choosing the right administration route is as important as the formulation itself. Use the logic flow below to determine the optimal method for your study.



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Figure 1: Decision matrix for selecting the administration route. Note that for stress-sensitive models (like vEDS), avoiding gavage stress often outweighs the precision of gavage.

Case Study: Vascular Ehlers-Danlos Syndrome (vEDS) Model

Context: In Col3a1 haploinsufficient mice, Celiprolol is used to prevent arterial rupture. The

Challenge: High doses are required to mimic human metabolic scaling, and stress from daily gavage can induce the very ruptures you are trying to prevent.

Recommended "Gold Standard" Protocol:

- Dose Target: 50–100 mg/kg/day (Scaling factor: Human 400mg \approx 5-6 mg/kg \rightarrow Mouse \approx 60-70 mg/kg due to faster metabolism).
- Method: Drinking Water Admixture.
- Calculation:
 - Average Mouse Weight: 25g (0.025 kg)
 - Average Water Intake: 4–5 mL/day
 - Target Daily Dose: 2.5 mg/mouse (based on 100mg/kg)
 - Concentration: 2.5 mg / 5 mL = 0.5 mg/mL.
- Taste Masking: Add 1% Sucrose or use "MediGel" systems if refusal occurs.
- Monitoring: Weigh water bottles daily to track consumption and adjust concentration if intake drops.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Precipitation in Stock Solution	pH drift or Saturation	Celiprolol HCl is a salt. If pH becomes too basic (>8), the free base may precipitate. Fix: Adjust pH to 5.0–6.0 using dilute HCl or switch to a phosphate buffer.
Animal Refusal (Dehydration)	Bitter Taste	Fix: Introduce 1-2% Sucrose or 0.1% Saccharin. Do NOT use Orange Juice (See Warnings).
Inconsistent Plasma Levels	Light Degradation	Fix: Check if water bottles are clear. Switch to amber bottles or wrap in aluminum foil immediately.
Low Bioavailability	Food Interaction	Fix: Celiprolol absorption is reduced by food.[1] For PK studies, fast animals 4 hours pre-dose. For chronic studies, accept the reduction and increase dose slightly.
Unexpected Mortality (vEDS)	Gavage Stress	Fix: Switch from oral gavage to voluntary intake (Jelly or Water) to reduce sympathetic surge during handling.

Frequently Asked Questions (FAQs)

Q: Can I use DMSO to make a stock solution? A: Yes, Celiprolol is soluble in DMSO, but it is unnecessary for oral dosing. Water is the superior vehicle due to the compound's hydrophilicity. Avoid DMSO for chronic oral studies to prevent vehicle-related toxicity.

Q: Why do you warn against Orange Juice? I see it used for other drugs. A: Orange juice contains hesperidin and naringin, which inhibit OATP1A2 (Organic Anion Transporting

Polypeptide). Celiprolol relies heavily on this transporter for absorption. Co-administration can reduce bioavailability by >70%, rendering your study data invalid.

Q: How do I scale the human dose (400mg) to my rat model? A: Do not use a simple weight ratio (1:1). Use Body Surface Area (BSA) scaling:

- Human Equivalent Dose (HED): $400 \text{ mg} / 60 \text{ kg} = 6.7 \text{ mg/kg}$.
- Rat Conversion: Multiply HED by 6.2.
- Target Rat Dose: $\sim 41.5 \text{ mg/kg}$.
- Note: Rodents often require even higher multiples (up to 10x) due to rapid hepatic clearance.

Q: Is the formulation stable at room temperature? A: In aqueous solution, hydrolysis can occur over time. We recommend preparing fresh dosing solutions every 2–3 days and storing stocks at 4°C. Always protect from light.

References

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